

# Mmp13-IN-2 solubility and preparation for experiments

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## Compound of Interest

Compound Name: Mmp13-IN-2

Cat. No.: B8685786

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## Application Notes and Protocols: Mmp13-IN-2

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**Mmp13-IN-2** is a potent and highly selective inhibitor of Matrix Metalloproteinase-13 (MMP-13), a key enzyme involved in the degradation of extracellular matrix components, particularly type II collagen.[1][2] MMP-13 is implicated in the pathogenesis of various diseases, including osteoarthritis, rheumatoid arthritis, and cancer, making it a significant target for therapeutic intervention.[3][4][5] **Mmp13-IN-2** demonstrates exceptional potency and selectivity, making it a valuable tool for both in vitro and in vivo research into collagenase-related diseases.[1] These notes provide detailed information on the solubility of **Mmp13-IN-2** and protocols for its preparation for experimental use.

### Chemical & Pharmacokinetic Properties

Proper preparation of **Mmp13-IN-2** for experiments is critical for obtaining reliable and reproducible results. The following tables summarize its key properties.

Table 1: Inhibitory Activity & Selectivity

Target	IC50 Value	Selectivity vs. Other MMPs
MMP-13	0.036 nM	>1,500-fold over MMP-1, 3, 7, 8, 9, 14, and TACE

Data sourced from MedchemExpress.[1]

Table 2: Solubility Data

Solvent	Concentration	Remarks
DMSO	10 mM	Recommended for stock solution preparation.

Data sourced from MedchemExpress.[1]

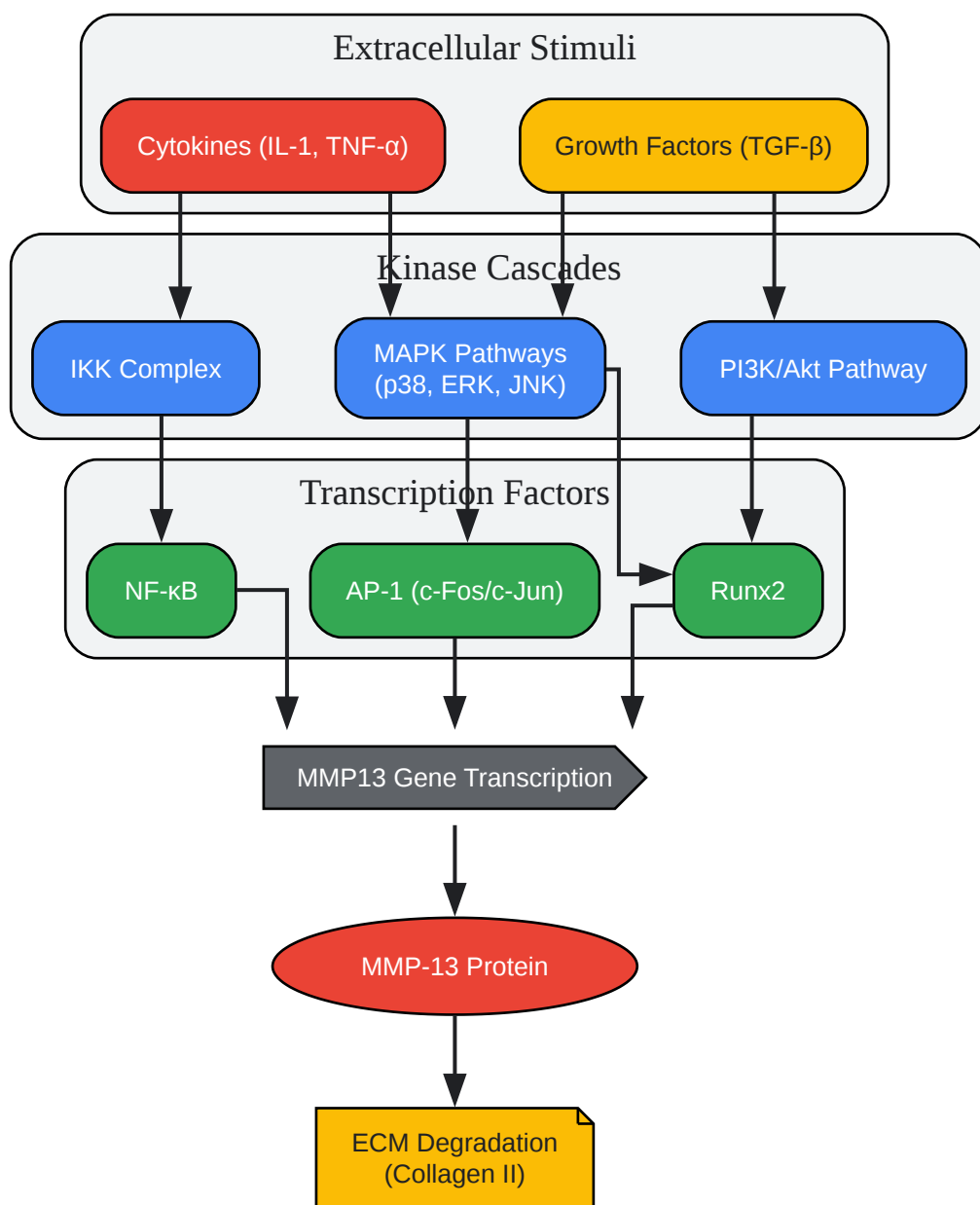
Table 3: In Vivo Properties

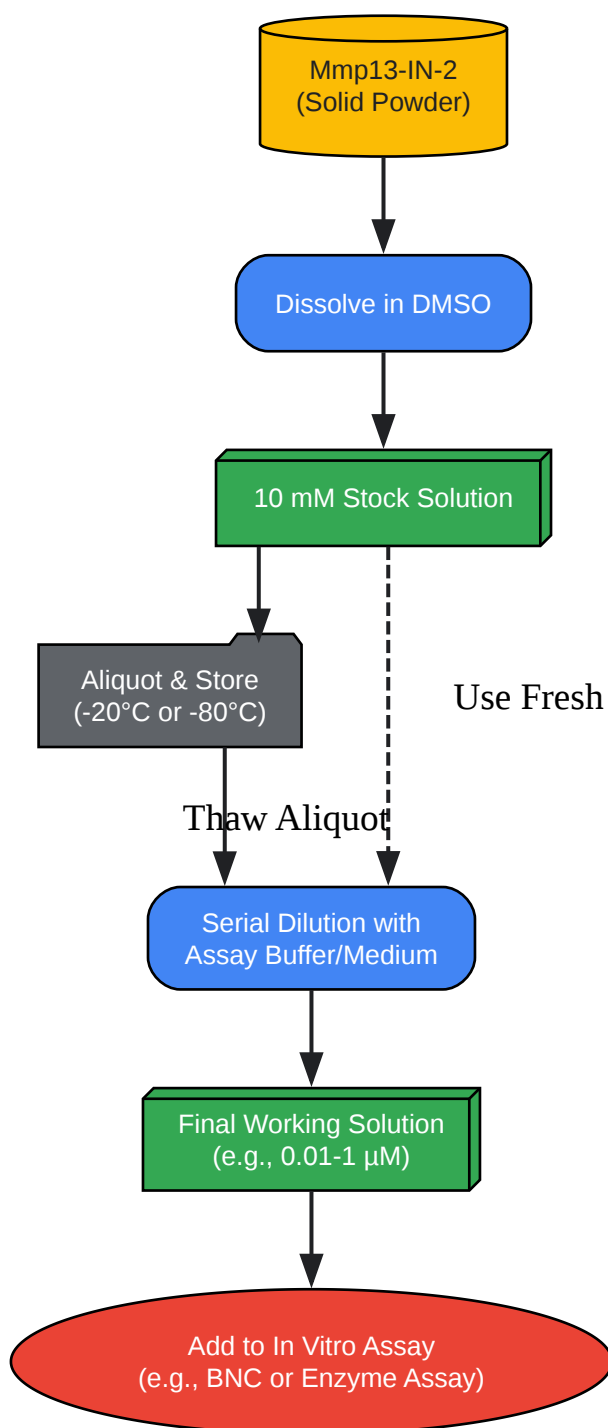
Parameter	Species	Value	Administration
Oral Bioavailability (F%)	Rat	33%	Oral Gavage (1 mg/kg)
Oral Bioavailability (F%)	Mouse	38%	Oral Gavage (1 mg/kg)

Data sourced from MedchemExpress.[1]

## MMP-13 Signaling Pathway

MMP-13 expression is regulated by a complex network of signaling pathways initiated by various extracellular stimuli such as cytokines (e.g., IL-1, TNF- $\alpha$ ) and growth factors (e.g., TGF- $\beta$ ).<sup>[6][7]</sup> These signals converge on downstream kinases like MAPKs (p38, ERK, JNK) and PI3K/Akt, which in turn activate key transcription factors such as AP-1 (c-Fos/c-Jun), Runx2, and NF- $\kappa$ B.<sup>[8]</sup> These transcription factors then bind to the promoter region of the MMP13 gene to drive its expression, leading to increased degradation of the extracellular matrix.





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